

Application Notes and Protocols for H-Gly-His-Arg-Pro-NH₂ Peptide

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Compound of Interest

Compound Name: *H-Gly-His-Arg-Pro-NH₂*

Cat. No.: *B1331079*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

H-Gly-His-Arg-Pro-NH₂ is a synthetic tetrapeptide amide. Understanding its proper dissolution and storage is critical for maintaining its biological activity and ensuring the reproducibility of experimental results. This document provides detailed application notes and protocols for the effective handling of this peptide.

Physicochemical Properties

The amino acid sequence of **H-Gly-His-Arg-Pro-NH₂** dictates its physicochemical characteristics, which in turn influence its solubility and stability.

- Amino Acid Composition:
 - Glycine (Gly): A small, neutral amino acid.
 - Histidine (His): A basic amino acid with an imidazole side chain (pK_a ≈ 6.0). It can be positively charged at or near physiological pH.
 - Arginine (Arg): A strongly basic amino acid with a guanidinium side chain (pK_a ≈ 12.5), which is positively charged at physiological pH.
 - Proline (Pro): A unique cyclic amino acid that introduces conformational rigidity.

- N-terminus: The free amine group (H-) contributes a positive charge at neutral pH.
- C-terminus: The amide group (-NH₂) is neutral and does not carry a charge.

Overall Charge: Due to the presence of Histidine and Arginine, as well as the N-terminal amine, **H-Gly-His-Arg-Pro-NH₂** has a net positive charge at neutral pH, classifying it as a basic peptide.

Isoelectric Point (pI): The calculated isoelectric point is high, typically above 10.0. This is the pH at which the peptide carries no net electrical charge.

Quantitative Data Summary

While specific experimental data for **H-Gly-His-Arg-Pro-NH₂** is not extensively published, the following table provides representative data for similar short, basic peptides. These values should be considered as estimates and it is recommended to perform small-scale solubility tests.

Parameter	Solvent/Condition	Typical Value (for similar peptides)	Notes
Solubility	Sterile Water	>10 mg/mL	Solubility can be sequence-dependent. Sonication may aid dissolution.
0.1% Acetic Acid in Water	>25 mg/mL	The acidic environment protonates the basic residues, increasing solubility. Recommended for initial solubilization if water fails.	
Dimethyl sulfoxide (DMSO)	>50 mg/mL	A good solvent for many peptides, but consider its compatibility with downstream assays.	
Stability (Lyophilized)	-20°C, desiccated, dark	Stable for >1 year	Protect from moisture and light for long-term storage.
4°C, desiccated, dark	Stable for several weeks	Suitable for short-term storage.	
Room Temperature	Stable for days to a week	Avoid for long-term storage.	
Stability (in Solution)	Aqueous solution, pH 7.4, 4°C	Limited (days)	Prone to microbial contamination and degradation. Prepare fresh solutions.
Aqueous solution, pH 7.4, -20°C	Limited (weeks)	Avoid repeated freeze-thaw cycles.	

Aliquoting is highly recommended.

Acidic buffer (e.g., pH 5-6), -20°C

More stable than at neutral pH

Lower pH can reduce the rate of some degradation pathways.

Experimental Protocols

Protocol for Dissolving H-Gly-His-Arg-Pro-NH₂

This protocol is based on the basic nature of the peptide. Always perform a small-scale solubility test with a portion of the peptide before dissolving the entire sample.

Materials:

- Lyophilized **H-Gly-His-Arg-Pro-NH₂** peptide
- Sterile, high-purity water (e.g., Milli-Q or WFI)
- 0.1% Acetic Acid in sterile water (optional)
- Dimethyl sulfoxide (DMSO), molecular biology grade (optional)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate the Peptide:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the peptide, which can affect its stability.
- **Centrifuge:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.

- Initial Solubilization in Water:
 - Add the desired volume of sterile water to the vial to achieve the target concentration.
 - Vortex gently for 1-2 minutes.
 - Visually inspect the solution. If the peptide dissolves completely, proceed to step 6.
- Acidic Solution for Enhanced Solubility (if needed):
 - If the peptide does not fully dissolve in water, add a small volume of 0.1% acetic acid in sterile water.
 - Vortex gently. The acidic pH will protonate the basic residues (His and Arg), increasing the peptide's solubility.
 - If the peptide dissolves, you can then dilute it further with your desired aqueous buffer. Be mindful of the final pH of your stock solution.
- Organic Solvent for Highly Concentrated Stocks (if needed):
 - For very high concentrations that may not be achievable in aqueous solutions, a small amount of DMSO can be used for initial solubilization.
 - Add a minimal volume of DMSO to the peptide and vortex until fully dissolved.
 - Slowly add the desired aqueous buffer to the DMSO-peptide solution while gently vortexing. Caution: Rapid addition of aqueous buffer to a concentrated DMSO stock can cause the peptide to precipitate.
- Final Checks and Sterilization:
 - Once the peptide is fully dissolved, the solution should be clear and free of particulates.
 - If sterility is critical for your application, the peptide solution can be sterile-filtered through a 0.22 μ m low-protein-binding filter.

Protocol for Storing H-Gly-His-Arg-Pro-NH₂

Lyophilized Peptide:

- Long-term storage: Store the lyophilized peptide at -20°C or colder (e.g., -80°C) in a desiccated, dark environment.^[1] When stored properly, it should be stable for several years.
- Short-term storage: For frequent use, the lyophilized peptide can be stored at 4°C in a desiccated, dark container for several weeks.

Peptide in Solution:

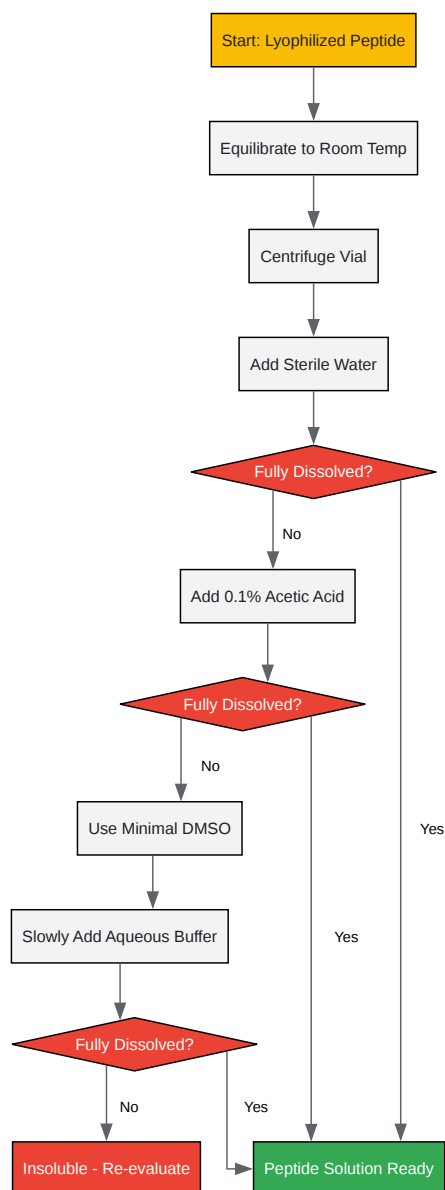
- General Recommendation: It is strongly recommended to prepare fresh solutions for each experiment. Storing peptides in solution is generally not advised due to the risk of degradation and microbial contamination.
- If Storage is Unavoidable:
 - Aliquot: Divide the stock solution into small, single-use aliquots in low-protein-binding polypropylene tubes. This will minimize waste and prevent degradation from repeated freeze-thaw cycles.
 - Storage Temperature: Store the aliquots at -20°C or colder.
 - Freeze-Thaw Cycles: Avoid more than one or two freeze-thaw cycles.
 - Thawing: When needed, thaw an aliquot quickly at room temperature or in a cool water bath. Keep it on ice until use.

Visualizations

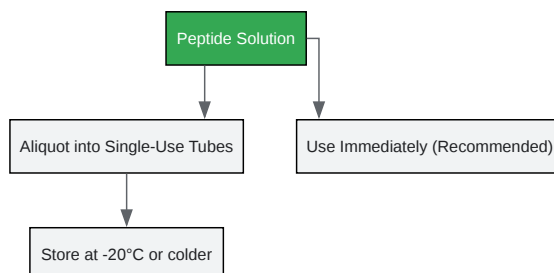
Dissolution and Storage Workflow

The following diagram illustrates the logical workflow for dissolving and storing the **H-Gly-His-Arg-Pro-NH₂** peptide.

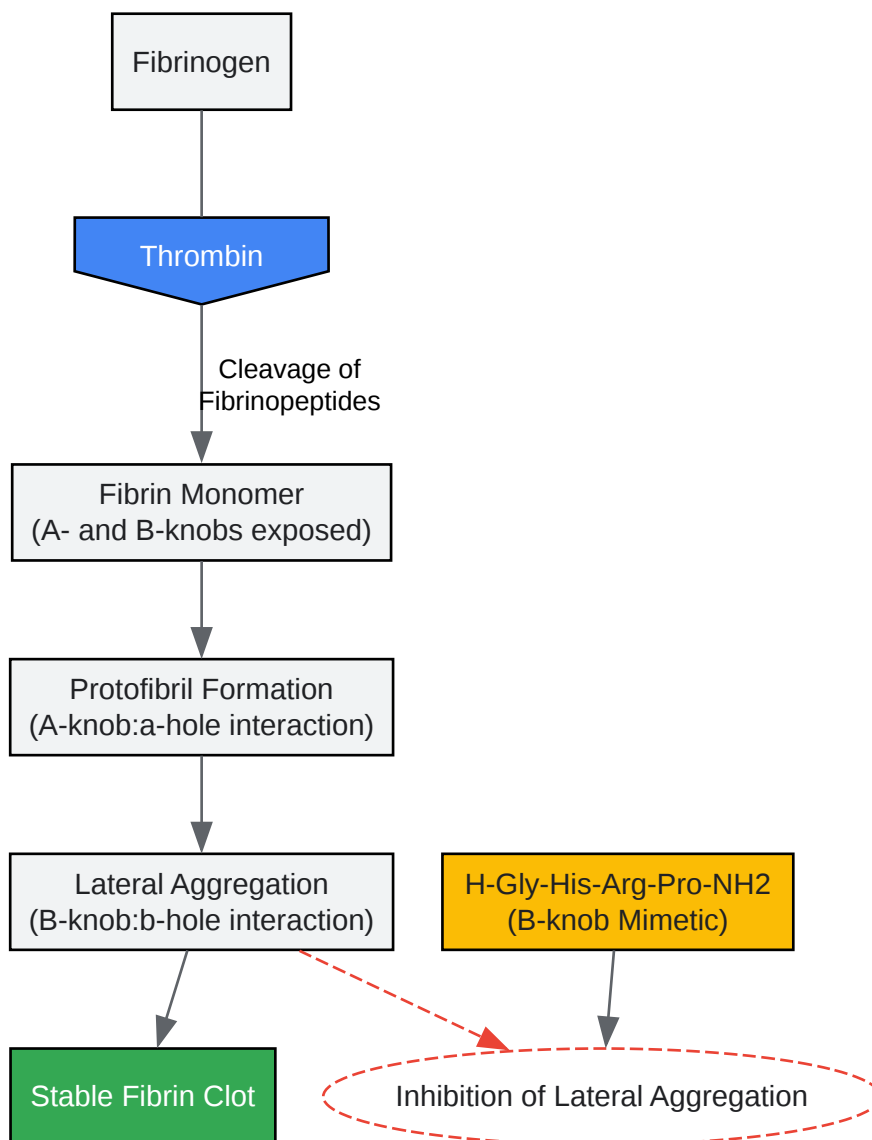
Dissolution Protocol



Storage Protocol



Fibrin Polymerization and Inhibition



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References

- 1. genscript.com [genscript.com]
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